

# IUPAC Name for Mg(IO<sub>3</sub>)<sub>2</sub> is Magnesium Iodate

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## Compound of Interest

Compound Name: *Magnesium diiodate*

Cat. No.: *B1584674*

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The formal IUPAC (International Union of Pure and Applied Chemistry) name for the chemical compound with the formula Mg(IO<sub>3</sub>)<sub>2</sub> is Magnesium Iodate.<sup>[1][2]</sup> This name is derived by identifying the constituent ions and applying the standard rules of inorganic nomenclature.

The compound is composed of a magnesium cation and two iodate anions. The magnesium ion (Mg<sup>2+</sup>) is a simple metal cation and retains its elemental name. The polyatomic anion, IO<sub>3</sub><sup>-</sup>, is known as the iodate ion.<sup>[3][4][5][6]</sup> Since magnesium typically forms a +2 ion and the iodate ion has a -1 charge, two iodate ions are required to balance the charge of a single magnesium ion, resulting in the neutral compound Mg(IO<sub>3</sub>)<sub>2</sub>.

According to IUPAC naming conventions for ionic compounds, the cation (magnesium) is named first, followed by the anion (iodate). Because magnesium is a Group 2 element and consistently forms a +2 ion, it is not necessary to specify its charge with a Roman numeral.

Alternative names found in chemical databases include **magnesium diiodate** and **iodic acid**, **magnesium salt (2:1)**.<sup>[1][2][7]</sup> The term "diiodate" is sometimes used to emphasize the presence of two iodate ions but is generally considered redundant under modern IUPAC standards for this compound.

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## References

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